Proquinazid-(propoxy-d7): A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Proquinazid-(propoxy-d7)*
CAS No.:	*2140327-37-1*
Cat. No.:	*B15561877*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Proquinazid-(propoxy-d7)**, a deuterium-labeled isotopologue of the fungicide Proquinazid. This document details its primary applications, underlying mechanisms of action, and relevant experimental methodologies, designed to support research and development professionals in the fields of agricultural science, analytical chemistry, and plant pathology.

Core Concepts: Proquinazid and its Deuterated Analog

Proquinazid is a potent fungicide belonging to the quinazolinone class, primarily utilized for the control of powdery mildew on a variety of crops, including cereals and grapes.[1] Its deuterated form, **Proquinazid-(propoxy-d7)**, serves as an invaluable tool in analytical chemistry, specifically as an internal standard for the quantification of Proquinazid residues in complex matrices. The incorporation of seven deuterium atoms in the propoxy group results in a molecule with a higher mass, allowing for its distinct detection in mass spectrometry-based

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assays while maintaining nearly identical chemical and physical properties to the parent compound.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Proquinazid. While specific data for the deuterated analog is not readily available, its properties are expected to be very similar to the unlabeled compound, with a notable difference in molecular weight.

Property	Value for Proquinazid	Reference
IUPAC Name	6-iodo-2-propoxy-3-propylquinazolin-4(3H)-one	[2]
Molecular Formula	$C_{14}H_{17}IN_2O_2$	[2]
Molecular Weight	372.20 g/mol	[2]
Molecular Weight (Proquinazid-(propoxy-d7))	Approx. 379.24 g/mol	Calculated
LogP	3.7	[3]
Water Solubility	1 mg/L to 100 mg/L	[3][4]
Appearance	White crystalline solid	

Primary Use: Isotopic Dilution Mass Spectrometry

The primary application of **Proquinazid-(propoxy-d7)** is as an internal standard in isotope dilution mass spectrometry (IDMS), most commonly with liquid chromatography-tandem mass spectrometry (LC-MS/MS). This technique is the gold standard for accurate quantification of chemical residues in complex samples such as food and environmental matrices.

Principle of Isotope Dilution

Isotope dilution analysis relies on the addition of a known amount of an isotopically labeled standard (in this case, **Proquinazid-(propoxy-d7)**) to a sample prior to extraction and analysis. The labeled standard behaves identically to the native analyte (Proquinazid) throughout the sample preparation and analysis process. Any loss of analyte during these steps will be

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mirrored by a proportional loss of the internal standard. By measuring the ratio of the native analyte to the labeled standard in the mass spectrometer, an accurate and precise quantification of the original analyte concentration in the sample can be achieved, compensating for matrix effects and variations in extraction recovery.

Experimental Workflow: Residue Analysis in Grapes

The following diagram illustrates a typical workflow for the analysis of Proquinazid residues in grapes using **Proquinazid-(propoxy-d7)** as an internal standard.

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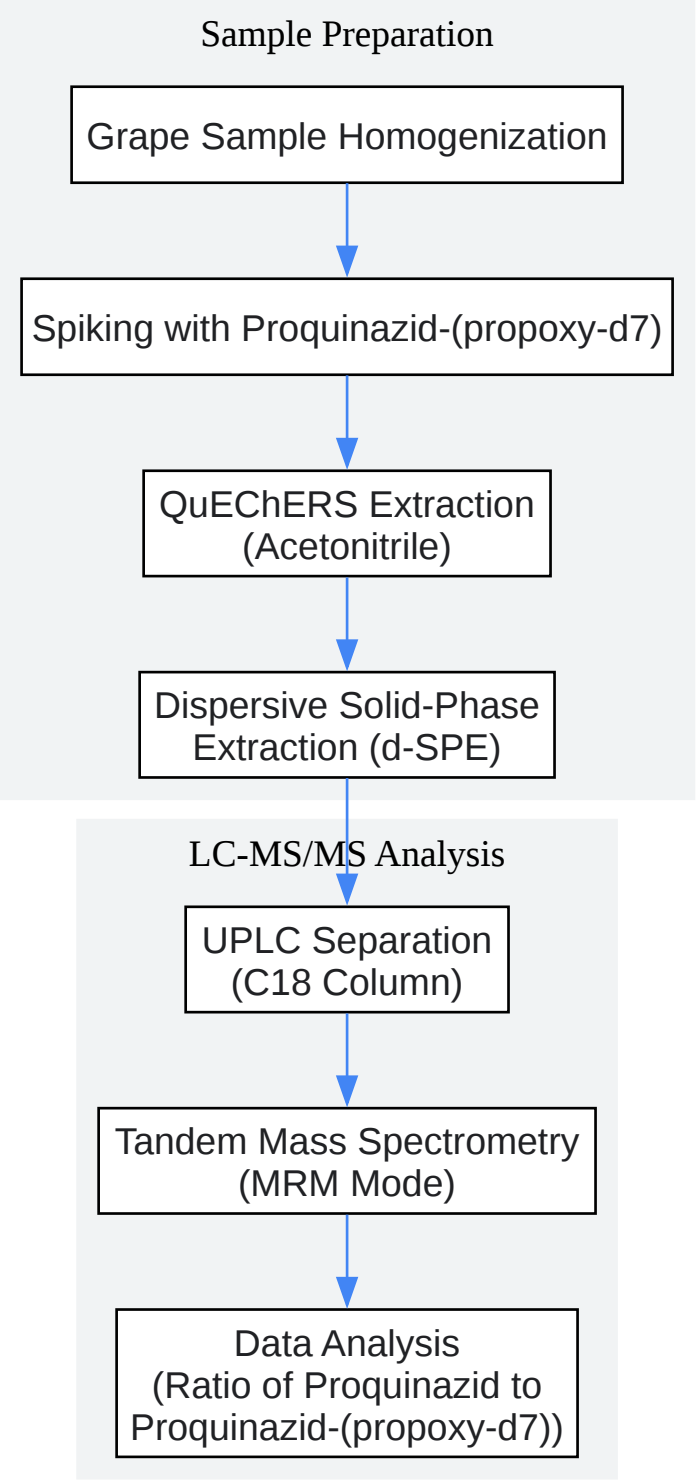

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Fig. 1: Workflow for Proquinazid residue analysis.

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Detailed Experimental Protocols

While a specific, published protocol for the synthesis and application of **Proquinazid-(propoxy-d7)** is not readily available, the following sections outline plausible methodologies based on established chemical and analytical practices.

Hypothetical Synthesis of **Proquinazid-(propoxy-d7)**

The synthesis of **Proquinazid-(propoxy-d7)** would likely follow a similar pathway to the unlabeled compound, with the introduction of the deuterium label at the propoxy group. A possible approach would involve the use of deuterated propanol. General methods for deuterium labeling often employ reducing agents like lithium aluminum deuteride.[5][6]

Reaction Scheme: A key step would involve the reaction of a suitable precursor with 1-propanol-d7.

Purification: The final product would be purified using standard techniques such as column chromatography and crystallization.

Characterization: The successful incorporation of deuterium and the purity of the final product would be confirmed by nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry.

Protocol for Proquinazid Residue Analysis in Grapes using LC-MS/MS

This protocol is based on the widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for pesticide residue analysis.[7][8]

1. Sample Preparation:

- Homogenize a representative sample of grapes (e.g., 10 g) to a uniform paste.
- Accurately spike the homogenate with a known amount of **Proquinazid-(propoxy-d7)** solution in a suitable solvent (e.g., acetonitrile).

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- Add acetonitrile and a salt mixture (e.g., magnesium sulfate, sodium chloride, and citrates) to the sample.
- Shake vigorously to extract the analytes into the acetonitrile layer and induce phase separation.[8]
- Centrifuge the sample to pellet the solid matrix.

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot of the acetonitrile supernatant to a tube containing a d-SPE sorbent mixture (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove non-polar interferences).
- Vortex and centrifuge the sample.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
  - Inject the cleaned-up extract onto a reverse-phase C18 column.
  - Employ a gradient elution with a mobile phase consisting of water and methanol or acetonitrile, both typically containing a small amount of an additive like formic acid or ammonium formate to improve chromatographic peak shape and ionization efficiency.
- Tandem Mass Spectrometry (MS/MS):
  - Utilize an electrospray ionization (ESI) source in positive ion mode.
  - Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
  - Monitor at least two specific precursor-to-product ion transitions for both Proquinazid and **Proquinazid-(propoxy-d7)** for confident identification and quantification.

4. Quantification:

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- Construct a calibration curve using standards containing known concentrations of Proquinazid and a constant concentration of **Proquinazid-(propoxy-d7)**.
- Calculate the concentration of Proquinazid in the sample by comparing the peak area ratio of the native analyte to the internal standard against the calibration curve.

Mechanism of Action of Proquinazid

Proquinazid exhibits a dual mode of action, directly inhibiting the fungal pathogen and indirectly by stimulating the host plant's defense mechanisms.

Direct Action on the Fungus: Inhibition of Appressorium Formation

Proquinazid's primary fungicidal activity stems from its ability to inhibit spore germination and the formation of the appressorium, a specialized infection structure essential for many fungi to penetrate the host cuticle.[9] While the precise molecular target is not fully elucidated, it is understood to interfere with the early signaling processes within the fungus that are necessary for successful infection. This disruption of signaling likely involves key pathways such as G-protein or MAP kinase cascades that regulate morphogenesis in response to environmental cues from the host plant surface.

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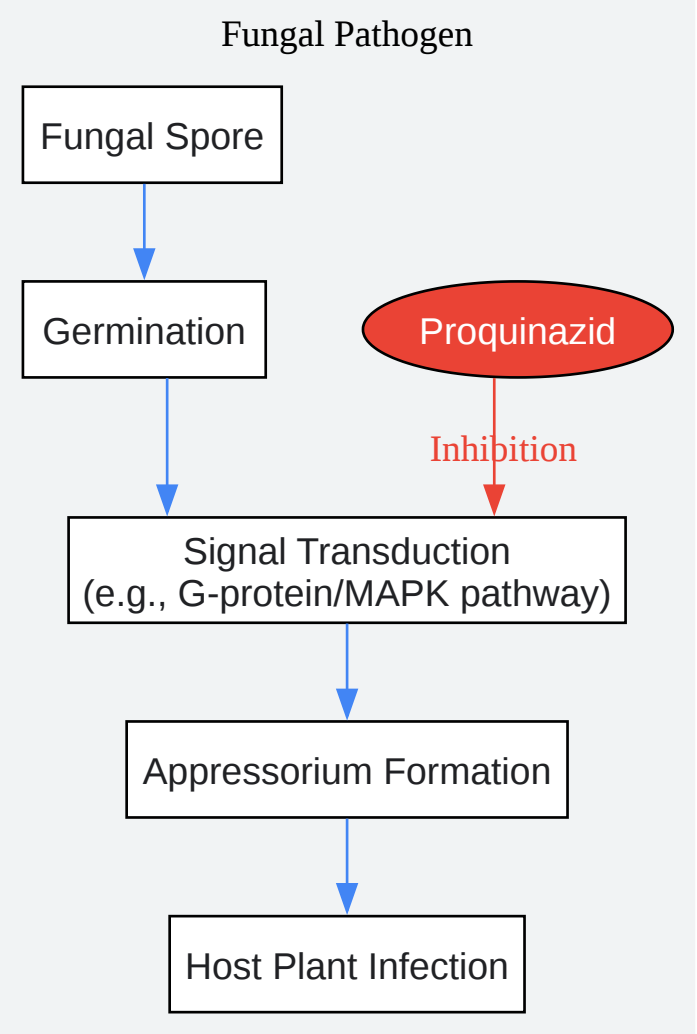

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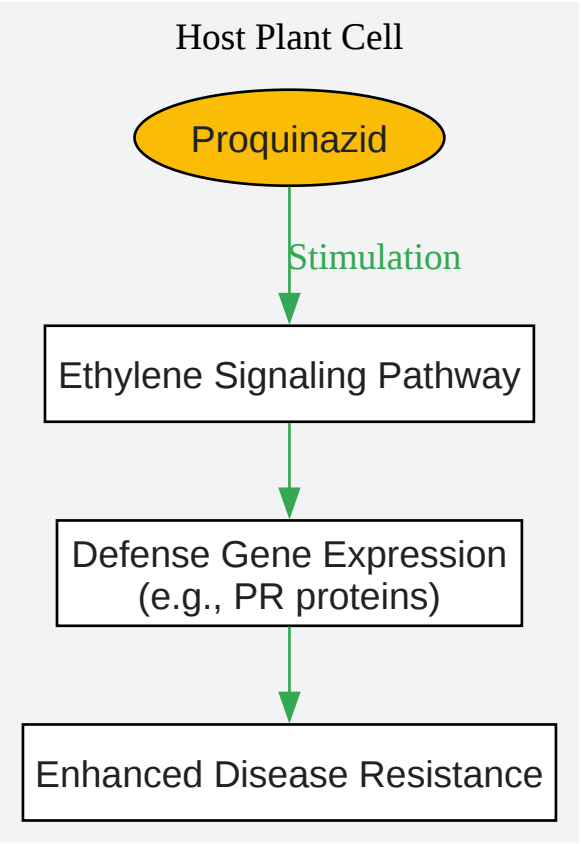

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